

Application Notes and Protocols: TFEB Activator 2 in Lysosomal Function Assays

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Compound of Interest				
Compound Name:	TFEB activator 2			
Cat. No.:	B15618262	Get Quote		

For Researchers, Scientists, and Drug Development Professionals

Introduction

Transcription factor EB (TFEB) is a master regulator of lysosomal biogenesis, autophagy, and cellular clearance.[1][2] Under basal conditions, TFEB is phosphorylated and resides in the cytoplasm. Upon activation by various stimuli, such as starvation or lysosomal stress, TFEB translocates to the nucleus, where it drives the expression of genes involved in lysosomal function.[3][4] Dysregulation of TFEB activity has been implicated in a range of diseases, including neurodegenerative disorders and lysosomal storage diseases, making it an attractive therapeutic target.

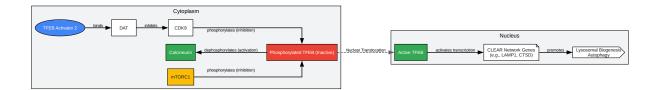
TFEB Activator 2 is a novel small molecule designed to modulate TFEB activity. This compound has been shown to promote the nuclear translocation of TFEB and enhance lysosomal biogenesis by targeting the DAT-CDK9-TFEB pathway.[5] These application notes provide detailed protocols for assessing the activity of **TFEB Activator 2** and its impact on lysosomal function in cell-based assays.

TFEB Signaling Pathway

The activity of TFEB is tightly controlled by a complex signaling network. In nutrient-rich conditions, mTORC1 phosphorylates TFEB, leading to its sequestration in the cytoplasm. Conversely, under starvation or stress conditions, mTORC1 is inhibited, and calcineurin dephosphorylates TFEB, promoting its nuclear translocation. **TFEB Activator 2** functions by



influencing this pathway, leading to increased nuclear TFEB and subsequent activation of target genes.



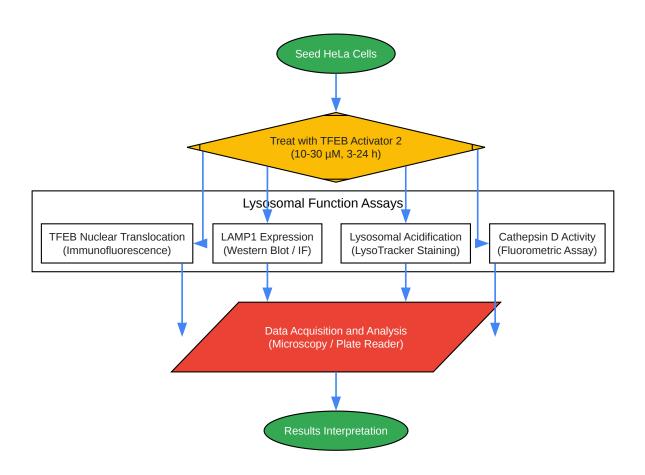
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Caption: TFEB Signaling and Activation Pathway.

Experimental Workflow

The following diagram outlines the general workflow for assessing the effect of **TFEB Activator 2** on lysosomal function.





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Caption: General experimental workflow.

Quantitative Data Summary

The following tables summarize the expected quantitative outcomes from the described assays following treatment with **TFEB Activator 2**.

Table 1: TFEB Nuclear Translocation in HeLa Cells



Treatment	Concentration (μΜ)	Incubation Time (h)	Nuclear to Cytoplasmic TFEB Ratio (Fold Change vs. Control)
Vehicle Control	-	6	1.0
TFEB Activator 2	10	6	~1.8
TFEB Activator 2	30	6	~2.5

Table 2: Lysosomal Gene and Protein Expression in HeLa Cells

Target	Treatment	Concentrati on (µM)	Incubation Time (h)	mRNA Expression (Fold Change vs. Control)	Protein Expression (Fold Change vs. Control)
LAMP1	TFEB Activator 2	30	24	~3.0	~2.2
CTSD	TFEB Activator 2	30	24	~2.5	~1.9

Table 3: Lysosomal Function Assays in HeLa Cells

Assay	Treatment	Concentrati on (µM)	Incubation Time (h)	Measureme nt	Outcome (Fold Change vs. Control)
LysoTracker Staining	TFEB Activator 2	30	24	Fluorescence Intensity	~2.0
Cathepsin D Activity	TFEB Activator 2	30	24	Fluorescence (RFU)	~1.7



Experimental Protocols TFEB Nuclear Translocation Assay (Immunofluorescence)

This protocol details the immunofluorescent staining of TFEB to assess its subcellular localization.

Materials:

- HeLa cells
- TFEB Activator 2
- DMEM with 10% FBS
- Phosphate-Buffered Saline (PBS)
- 4% Paraformaldehyde (PFA) in PBS
- 0.1% Triton X-100 in PBS
- 1% Bovine Serum Albumin (BSA) in PBS
- Primary antibody: anti-TFEB
- Alexa Fluor-conjugated secondary antibody
- DAPI
- Mounting medium

- Seed HeLa cells on glass coverslips in a 24-well plate at a density of 5 x 10⁴ cells/well and allow them to adhere overnight.
- Treat the cells with **TFEB Activator 2** (10-30 μM) or vehicle control for 3-6 hours.[5]



- Wash the cells twice with PBS.
- Fix the cells with 4% PFA for 15 minutes at room temperature.
- Wash the cells three times with PBS.
- Permeabilize the cells with 0.1% Triton X-100 for 10 minutes.
- · Wash the cells three times with PBS.
- Block with 1% BSA in PBS for 1 hour at room temperature.
- Incubate with anti-TFEB primary antibody diluted in 1% BSA overnight at 4°C.
- Wash the cells three times with PBS.
- Incubate with Alexa Fluor-conjugated secondary antibody diluted in 1% BSA for 1 hour at room temperature in the dark.
- Wash the cells three times with PBS.
- Counterstain with DAPI for 5 minutes.
- Wash the cells twice with PBS.
- Mount the coverslips onto glass slides using mounting medium.
- Image the cells using a fluorescence microscope.
- Quantify the nuclear-to-cytoplasmic fluorescence intensity ratio of TFEB using image analysis software.

LAMP1 Expression Analysis (Western Blot)

This protocol describes the quantification of LAMP1 protein levels as a marker of lysosomal biogenesis.

Materials:



- HeLa cells
- TFEB Activator 2
- RIPA buffer with protease inhibitors
- BCA Protein Assay Kit
- SDS-PAGE gels
- PVDF membrane
- 5% non-fat dry milk in TBST
- Primary antibodies: anti-LAMP1, anti-GAPDH (loading control)
- HRP-conjugated secondary antibody
- ECL Western Blotting Substrate

- Seed HeLa cells in a 6-well plate at a density of 3 x 10⁵ cells/well and allow them to adhere overnight.
- Treat the cells with **TFEB Activator 2** (10-30 μM) or vehicle control for 24 hours.[5]
- Lyse the cells in RIPA buffer and collect the total protein lysate.
- Determine the protein concentration using a BCA assay.
- Denature 20-30 µg of protein per sample by boiling in Laemmli buffer.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane with 5% non-fat milk in TBST for 1 hour at room temperature.
- Incubate the membrane with anti-LAMP1 and anti-GAPDH primary antibodies overnight at 4°C.



- Wash the membrane three times with TBST.
- Incubate with HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane three times with TBST.
- Visualize the protein bands using an ECL substrate and an imaging system.
- Quantify the band intensities and normalize LAMP1 levels to the loading control (GAPDH).

Lysosomal Acidification Assay (LysoTracker Staining)

This protocol assesses the acidic lysosomal compartment using the LysoTracker fluorescent probe.

Materials:

- HeLa cells
- TFEB Activator 2
- LysoTracker Red DND-99 (or other suitable LysoTracker probe)
- Live-cell imaging medium

- Seed HeLa cells in a glass-bottom 24-well plate at a density of 5 x 10⁴ cells/well and allow them to adhere overnight.
- Treat the cells with TFEB Activator 2 (10-30 μM) or vehicle control for 24 hours.
- During the last 30 minutes of treatment, add LysoTracker probe to the media at a final concentration of 50-75 nM.
- Replace the staining medium with fresh pre-warmed live-cell imaging medium.
- Immediately image the cells using a fluorescence microscope with the appropriate filter set.



• Quantify the mean fluorescence intensity per cell using image analysis software.

Cathepsin D Activity Assay (Fluorometric)

This protocol measures the activity of the lysosomal protease Cathepsin D.

Materials:

- HeLa cells
- TFEB Activator 2
- Cathepsin D Activity Assay Kit (Fluorometric) (e.g., from Abcam or Sigma-Aldrich)
- Cell lysis buffer (provided in the kit)
- Cathepsin D substrate (provided in the kit)
- Reaction buffer (provided in the kit)
- 96-well black, flat-bottom plate

- Seed HeLa cells in a 6-well plate at a density of 3 x 10⁵ cells/well and allow them to adhere overnight.
- Treat the cells with TFEB Activator 2 (30 μM) or vehicle control for 24 hours.
- Collect the cells and lyse them using the provided cell lysis buffer.
- Centrifuge the lysate to pellet cell debris and collect the supernatant.
- Determine the protein concentration of the lysate.
- Add 50 μL of cell lysate (containing 50-200 μg of protein) to each well of a 96-well plate.
- Prepare a reaction mix containing reaction buffer and the Cathepsin D fluorometric substrate according to the kit manufacturer's instructions.



- Add the reaction mix to each well.
- Incubate the plate at 37°C for 1-2 hours, protected from light.
- Measure the fluorescence at the appropriate excitation and emission wavelengths (e.g., Ex/Em = 328/460 nm) using a fluorescence plate reader.
- Normalize the fluorescence readings to the protein concentration of each sample.

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